

# Personal protective equipment for handling Glyoxalbis(2-hydroxyanil)

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## Compound of Interest

Compound Name: Glyoxalbis(2-hydroxyanil)

Cat. No.: B075053

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## Essential Safety and Handling Guide for Glyoxalbis(2-hydroxyanil)

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Glyoxalbis(2-hydroxyanil)** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate risks.

## Hazard Identification and Personal Protective Equipment (PPE)

**Glyoxalbis(2-hydroxyanil)** is classified as a hazardous chemical that can cause skin irritation, serious eye irritation, and may lead to respiratory irritation.[\[1\]](#)[\[2\]](#) Adherence to strict safety protocols, including the use of appropriate Personal Protective Equipment (PPE), is mandatory to prevent exposure.

Recommended Personal Protective Equipment:

- Eye and Face Protection: Wear chemical safety goggles or glasses that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
- Skin Protection: Chemical-resistant gloves, specifically nitrile rubber, are recommended.[\[3\]](#) It is crucial to select gloves that have been tested according to EN 374 standards for chemical

resistance.[3] Protective clothing should be worn to prevent skin contact.

- Respiratory Protection: In environments where dust formation is possible or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1]

#### Quantitative Data Summary:

Property	Value	Source
CAS Number	1149-16-2	[1]
Molecular Formula	C <sub>14</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	[4]
Molecular Weight	240.26 g/mol	[2]
Appearance	Buff coloured powder	[2]
Hazard Classifications	Skin Irritant (Category 2), Eye Irritant (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory System)	[1]
Recommended Glove Material	NBR (Nitrile rubber)	[3]
Recommended Glove Thickness	>0.11 mm	[3]
Glove Breakthrough Time	>480 minutes (permeation: level 6)	[3]

## Operational and Disposal Plans

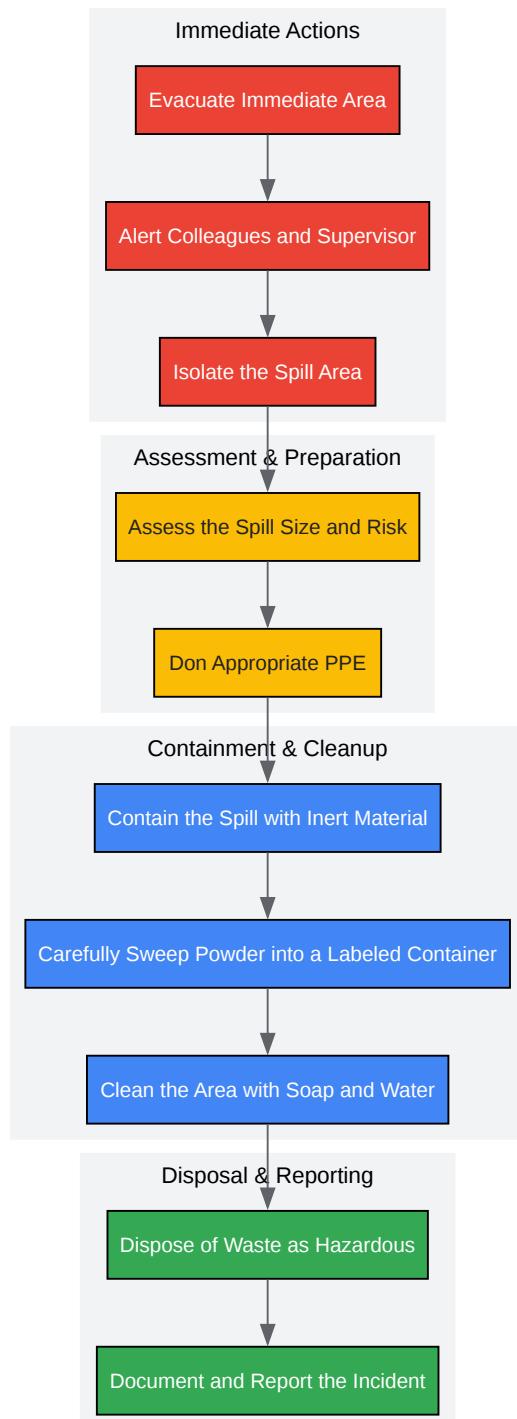
### Handling and Storage

- Handling: Only use **Glyoxalbis(2-hydroxyanil)** in well-ventilated areas, preferably within a chemical fume hood.[1] Avoid the formation of dust and prevent any contact with the skin, eyes, or clothing.[1] Do not ingest or inhale the substance.[1]
- Storage: Store in a cool, dry, and well-ventilated location.[1][2] Keep containers tightly sealed to prevent contamination and exposure to moisture.[1][2]

# Spill Management Protocol

In the event of a spill, a clear and immediate response is critical to containment and cleanup.

Workflow for Handling a Glyoxalbis(2-hydroxyanil) Spill



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Caption: Workflow for a chemical spill of **Glyoxalbis(2-hydroxyanil)**.

## Disposal Plan

Dispose of **Glyoxalbis(2-hydroxyanil)** and any contaminated materials as hazardous waste.

[2][5] All waste disposal must be conducted in accordance with local, regional, and national environmental regulations.[2][5] Do not allow the chemical to enter drains or waterways.

## Experimental Protocols: Glove Selection

The selection of appropriate chemical-resistant gloves is based on standardized testing protocols, primarily the European standard EN 374. This standard evaluates gloves based on three key criteria: penetration, permeation, and degradation.

- Penetration (EN 374-2): This test assesses the physical integrity of the glove. The glove is inflated with air and submerged in water to detect any leaks, which would appear as a stream of bubbles.[6] This ensures there are no pinholes or other imperfections that would allow the chemical to pass through on a non-molecular level.[6]
- Permeation (EN 16523-1): This test determines the breakthrough time, which is the time it takes for a chemical to pass through the glove material at a molecular level.[3] A sample of the glove material is placed in a test cell, separating a challenge chemical from a collection medium.[3] The time it takes for the chemical to be detected in the collection medium at a standardized rate determines the glove's performance level.[3][6]
- Degradation (EN 374-4): This test measures the physical deterioration of the glove material upon contact with a chemical.[2][3] This can manifest as swelling, cracking, or other changes in the material's properties.[3] The results of this test are crucial for understanding how the glove's protective capabilities may change after chemical exposure.[2]

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)